

Application Notes and Protocols for the Preparation of DPhPC Liposomes

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Compound of Interest

Compound Name: DPhPC

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Introduction

Diphytanoylphosphatidylcholine (**DPhPC**) is a synthetic phospholipid prized in membrane research and drug delivery applications for its exceptional chemical and physical stability. The branched nature of its acyl chains creates highly stable, fluid-phase bilayers over a wide range of temperatures, making **DPhPC** liposomes an excellent model system and a robust vehicle for therapeutic agents. This document provides a detailed, step-by-step protocol for the preparation of **DPhPC** liposomes using the thin-film hydration method followed by extrusion for size control.

Materials and Equipment

Materials	Equipment
1,2-diphytanoyl-sn-glycero-3-phosphocholine (DPhPC)	Rotary evaporator
Chloroform (or a chloroform:methanol mixture)	Water bath
Hydration buffer (e.g., PBS, pH 7.4)	Round-bottom flask
Mini-extruder with heating block	
Polycarbonate membranes (e.g., 100 nm pore size)	
Gas-tight syringes	
Nitrogen or Argon gas source	
Vortex mixer	
Analytical balance	
Dynamic Light Scattering (DLS) instrument	

Experimental Protocol: Thin-Film Hydration and Extrusion

This protocol details the preparation of unilamellar **DPhPC** liposomes with a target diameter of approximately 100 nm.

Step 1: Lipid Dissolution

- Weigh the desired amount of **DPhPC** powder using an analytical balance.
- Transfer the **DPhPC** to a clean, dry round-bottom flask.
- Add a suitable volume of chloroform or a chloroform:methanol mixture to completely dissolve the lipid. A common concentration to start with is 10-20 mg of lipid per mL of solvent.[\[1\]](#)
- Gently swirl the flask until the lipid is fully dissolved, resulting in a clear solution.

Step 2: Thin-Film Formation

- Attach the round-bottom flask to a rotary evaporator.
- Partially submerge the flask in a water bath. While **DPhPC** does not have a distinct high phase transition temperature, gentle heating (e.g., 30-40°C) can facilitate solvent evaporation.
- Begin rotation of the flask and gradually apply a vacuum to evaporate the organic solvent.
- A thin, uniform, and transparent lipid film should form on the inner surface of the flask.
- To ensure complete removal of residual solvent, continue to keep the flask under high vacuum for at least 1-2 hours after the film appears dry.^[2]

Step 3: Hydration of the Lipid Film

- Introduce the desired hydration buffer (e.g., Phosphate-Buffered Saline, pH 7.4) into the round-bottom flask containing the dry lipid film. The volume of the buffer will determine the final lipid concentration.
- Hydration can be performed at room temperature due to the low phase transition temperature of **DPhPC**. However, gentle warming (e.g., 30-40°C) can aid in the swelling and detachment of the lipid film.
- Agitate the flask to facilitate the formation of multilamellar vesicles (MLVs). This can be done by gentle swirling or vortexing. The resulting suspension will appear milky.^{[2][3]}
- For optimal hydration, allow the suspension to swell for approximately 1 hour with occasional agitation.

Step 4: Liposome Extrusion (Size Reduction)

- Assemble the mini-extruder with a polycarbonate membrane of the desired pore size (e.g., 100 nm). Two stacked membranes are often used to improve the homogeneity of the liposome suspension.

- Pre-heat the extruder assembly to a temperature similar to the hydration temperature if warming was used.
- Draw the MLV suspension into one of the gas-tight syringes.
- Place the loaded syringe into one port of the extruder and an empty syringe into the opposing port.
- Manually and steadily push the MLV suspension from the first syringe through the membrane into the second syringe.
- Repeat this extrusion process by pushing the liposome suspension back and forth through the membrane for an odd number of passes (e.g., 11-21 times). This ensures that the final liposome collection is from the opposite syringe to the initial loading.
- The resulting translucent or clear suspension contains unilamellar vesicles (LUVs) with a size distribution corresponding to the membrane pore size.

Step 5: Characterization

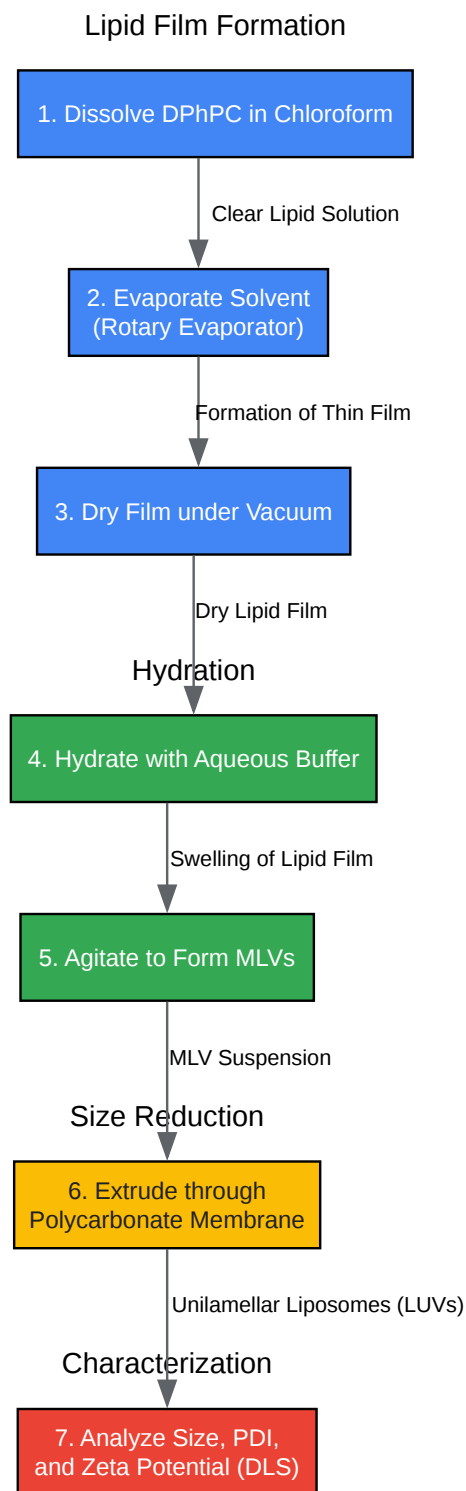
- **Size and Polydispersity Index (PDI):** The mean hydrodynamic diameter and PDI of the prepared liposomes should be determined using Dynamic Light Scattering (DLS). A PDI value below 0.2 indicates a monodisperse and homogenous population of liposomes.^[4]
- **Zeta Potential:** The surface charge of the liposomes can be measured using electrophoretic light scattering to predict their stability in suspension.
- **Morphology:** Transmission Electron Microscopy (TEM) or Cryo-TEM can be used to visualize the shape and lamellarity of the prepared liposomes.

Quantitative Data Summary

Parameter	Recommended Value/Range	Notes
DPhPC Concentration	10-20 mg/mL in organic solvent	Can be adjusted based on experimental needs.
Hydration Buffer	PBS, HEPES, or other buffers	pH and ionic strength can influence liposome stability.
Hydration Temperature	Room Temperature to 40°C	DPhPC is fluid at room temperature.
Extrusion Membrane Pore Size	100 nm	Can be varied to produce liposomes of different sizes.
Number of Extrusion Passes	11-21	An odd number of passes is recommended.
Expected Liposome Size	~100-120 nm (for 100 nm membrane)	DLS will provide the hydrodynamic diameter.
Expected Polydispersity Index	< 0.2	Indicates a homogenous liposome population.

Experimental Workflow Diagram

DPhPC Liposome Preparation Workflow

[Click to download full resolution via product page](#)Caption: Workflow for **DPhPC** liposome preparation.

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